

Experimental Insights & Controlled Release

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Compound Focus: Oxine-copper

CAS No.: 13014-03-4

Cat. No.: S1797423

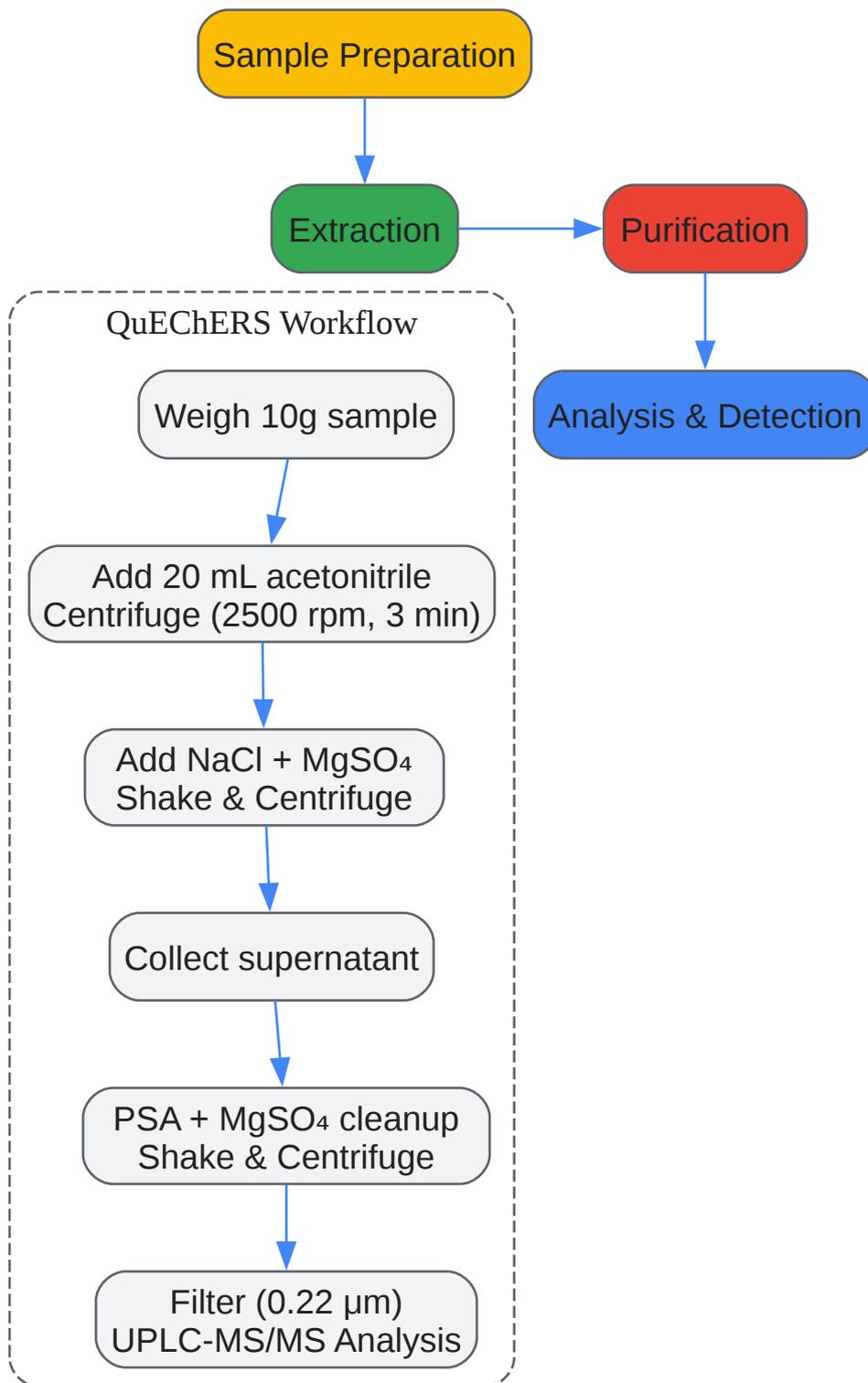
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Advanced experimental models, particularly in biomedical applications, provide quantitative data on controlling the initial "burst release" of copper ions.

Research on Copper Intrauterine Devices (IUDs) demonstrated that a laser-engraved surface inspired by the microstructure of pothos leaves created a hydrophobic barrier [1]. This texture repels uterine fluid, significantly reducing corrosion and the subsequent release of copper ions compared to a traditional IUD [1]. Cell viability tests confirmed that this modified surface resulted in less cell death, indicating a milder tissue response due to controlled ion release [1].

Experimental Protocols for Residue Analysis

For quantifying **oxine-copper** and its residues in agricultural and environmental samples, a robust methodology based on **QuEChERS** sample preparation and **UPLC-MS/MS** analysis has been established [2].



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Oxine-copper residue analysis workflow [2].

Detailed Methodologies

- **Sample Collection & Preparation:** Cucumber and watermelon samples are collected at designated intervals post-application, crushed, and stored at -20°C [2].
- **Extraction:** A 10g portion of the homogenized sample is weighed into a centrifuge tube with 20 mL of acetonitrile, then centrifuged. Salts (3g NaCl, 2g MgSO₄) are added to induce phase separation, followed by shaking and centrifugation [2].
- **Purification (Cleanup):** An aliquot (1.5 mL) of the extract is transferred to a centrifuge tube containing a mixture of Primary Secondary Amine (PSA) and MgSO₄. The tube is shaken vigorously and centrifuged. The final supernatant is diluted with acetonitrile and filtered before analysis [2].
- **UPLC-MS/MS Analysis:** The extract is analyzed using Ultra-Performance Liquid Chromatography coupled with Tandem Mass Spectrometry (UPLC-MS/MS). This provides high sensitivity and selectivity for quantifying **oxine-copper** residues [2].

Quantitative Dissipation Data

The table below summarizes dissipation and residue data from field trials.

Parameter	Cucumber	Watermelon
Half-life (Degradation)	1.77 - 2.11 days [2]	3.57 - 4.68 days [2]
Terminal Residues	<0.01 - 0.264 mg/kg [2]	<0.01 - 0.0641 mg/kg [2]
Method Limit of Quantification (LOQ)	0.01 mg/kg [2]	0.01 mg/kg [2]

Key Conclusions for Researchers

- **Mechanism:** The copper ion release from **oxine-copper** is governed by a reversible equilibrium, making it sensitive to the chemical environment [3] [4].
- **Control:** Surface engineering is a viable strategy to modulate the initial ion release rate, thereby improving biocompatibility or environmental safety [1].
- **Measurement:** The QuEChERS/UPLC-MS/MS method provides a reliable, sensitive, and accurate means to track the dissipation and residues of **oxine-copper** in complex matrices [2].

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